

# Technical Guide: Tetramethylammonium Oxalate (CAS 98296-17-4)

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## Compound of Interest

Compound Name: Tetramethylammonium oxalate

Cat. No.: B1610726

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## Introduction

**Tetramethylammonium oxalate**, with the CAS number 98296-17-4, is a quaternary ammonium salt that has garnered interest in various scientific and technical applications.<sup>[1]</sup> This document provides an in-depth overview of its chemical properties, synthesis, and key applications, with a focus on its role as a performance enhancer in molecular biology and materials science. All quantitative data is presented in structured tables, and detailed experimental protocols are provided for key applications.

## Chemical and Physical Properties

**Tetramethylammonium oxalate** is a white crystalline solid.<sup>[1]</sup> It is also referred to as Bis-(tetramethylammonium) oxalate.<sup>[2][3][4]</sup> The compound is composed of two tetramethylammonium cations and an oxalate anion.<sup>[3][4]</sup> A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
CAS Number	98296-17-4	[2]
Molecular Formula	C10H24N2O4	[2][3][4]
Molecular Weight	236.31 g/mol	[2][3][4]
Synonyms	Bis-(tetramethylammonium) oxalate, TMA Oxalate	[2][3]
Appearance	White crystalline solid	[1]
Solubility	High solubility in water and organic solvents	[1]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	0	[2]

## Experimental Protocols

### Synthesis of Bis(tetramethylammonium) oxalate monohydrate

A straightforward method for the synthesis of Bis(tetramethylammonium) oxalate monohydrate involves the neutralization of oxalic acid with tetramethylammonium hydroxide.[5]

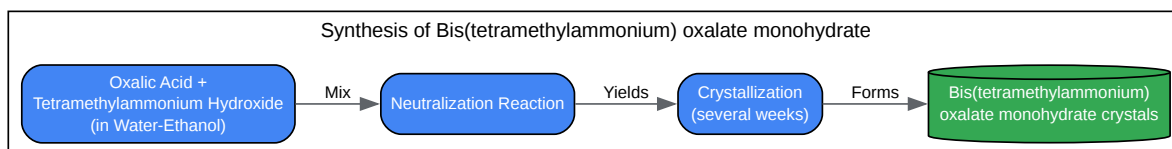
Materials:

- Oxalic acid (0.126 g, 1 mmol)
- 25% solution of tetramethylammonium hydroxide
- Water-ethanol (1:2 v/v) mixture

Procedure:

- Dissolve oxalic acid in the water-ethanol mixture.

- Add the 25% tetramethylammonium hydroxide solution to neutralize the acid.
- Allow the solution to stand for several weeks for colorless block crystals to separate.[5]



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Synthesis workflow for Bis(tetramethylammonium) oxalate monohydrate.

## Application as a PCR Enhancer

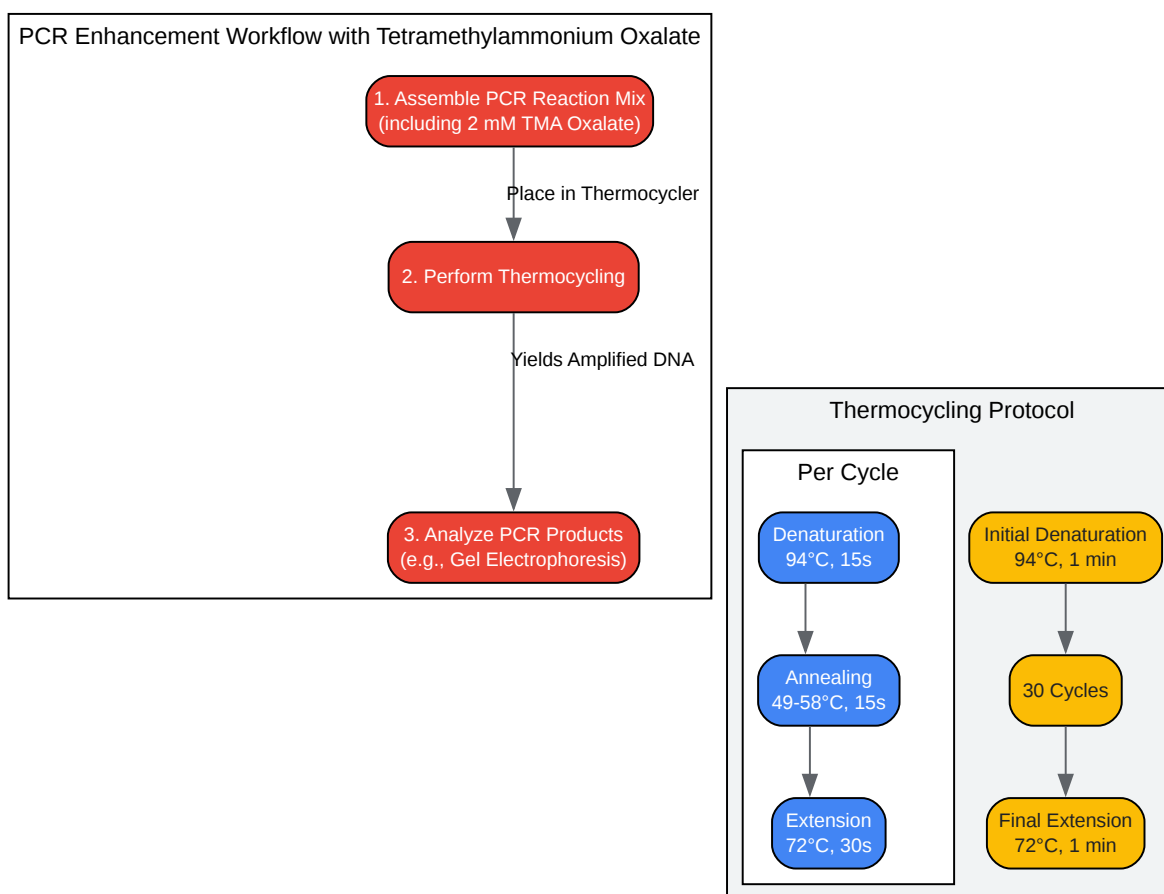
**Tetramethylammonium oxalate** has been demonstrated to be a powerful enhancer of the Polymerase Chain Reaction (PCR), increasing both specificity and yield.[6] It is particularly effective at decreasing the formation of non-specific DNA fragments.[6]

Materials:

- DNA template
- Forward and Reverse Primers (10  $\mu$ M stocks)
- dNTPs (10 mM stock)
- Taq DNA Polymerase
- 10X Standard Taq Reaction Buffer
- **Tetramethylammonium oxalate** solution
- Nuclease-free water

Procedure:

- Assemble the following reaction components on ice in a sterile thin-walled PCR tube:
  - 10X Standard Taq Reaction Buffer: 5  $\mu$ l
  - 10 mM dNTPs: 1  $\mu$ l
  - 10  $\mu$ M Forward Primer: 1  $\mu$ l
  - 10  $\mu$ M Reverse Primer: 1  $\mu$ l
  - Template DNA: <1,000 ng
  - Taq DNA Polymerase: 0.25  $\mu$ l
  - **Tetramethylammonium oxalate**: to a final concentration of 2 mM
  - Nuclease-free water: to a final volume of 50  $\mu$ l
- Mix the reaction gently and centrifuge briefly to collect the contents at the bottom of the tube.
- Transfer the reaction to a thermocycler and perform the following cycling protocol:
  - Initial Denaturation: 94°C for 1 minute
  - 30 Cycles:
    - Denaturation: 94°C for 15 seconds
    - Annealing: 49-58°C for 15 seconds (optimize based on primer T<sub>m</sub>)
    - Extension: 72°C for 30 seconds
  - Final Extension: 72°C for 1 minute



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Workflow for PCR enhancement using **Tetramethylammonium oxalate**.

## Use as a Porogen in the Preparation of Carbon Nanofibers

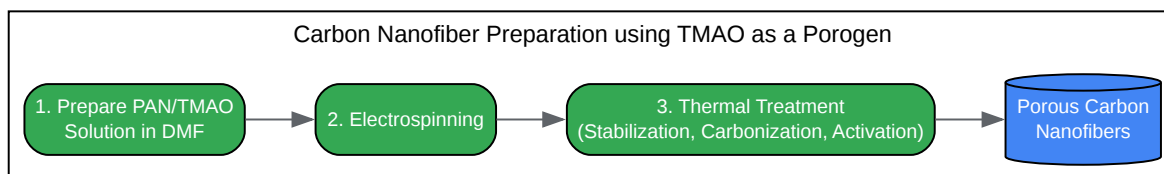
Thermosensitive Bis-(tetramethylammonium) oxalate (TMAO) can be incorporated as an in-situ porogen into polyacrylonitrile (PAN) nonwoven nanofibers produced by electrospinning.[2] This process is used to create supercapacitor electrode materials.[2]

## Materials:

- Polyacrylonitrile (PAN)
- Bis-(tetramethylammonium) oxalate (TMAO)
- Dimethylformamide (DMF)
- Water

## Procedure:

- Prepare a dispersion of TMAO in DMF and water by ultrasonication and mechanical stirring.
- Dissolve PAN in the TMAO dispersion at 50°C and stir overnight at room temperature. A typical concentration is 10 wt% PAN with 0.05 wt% or 0.1 wt% TMAO.[2]
- Electrospin the solution using a 20G spinneret at an applied voltage of 15 kV.[2]
- Collect the fibers on a grounded collector rotating at 300 rpm.[2]
- Subject the resulting nanofibers to a series of thermal treatments:
  - Stabilization
  - Single-step carbonization
  - CO<sub>2</sub> activation



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Workflow for carbon nanofiber preparation.

## Signaling Pathways

Currently, there is no scientific literature to suggest that **Tetramethylammonium oxalate** is involved in any biological signaling pathways. Its primary applications are in the fields of molecular biology diagnostics and materials science, leveraging its chemical and physical properties rather than any specific biological activity.

## Safety Information

For detailed safety information, including handling, storage, and disposal, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions include wearing appropriate personal protective equipment (PPE), such as gloves and safety glasses, and working in a well-ventilated area.

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